

# Synthesis of Methyl 2-Hexynoate from Hexanoic Acid: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Methyl 2-hexynoate

Cat. No.: B101147

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This technical guide details a comprehensive, multi-step synthetic pathway for the preparation of **methyl 2-hexynoate**, a valuable building block in organic synthesis, starting from the readily available hexanoic acid. The described methodology is based on established chemical transformations, including  $\alpha$ -bromination via the Hell-Volhard-Zelinsky reaction, subsequent dehydrobromination to form the corresponding alkyne, and final esterification. This document provides detailed experimental protocols, quantitative data, and a visual representation of the synthetic workflow to aid researchers in the successful execution of this synthesis.

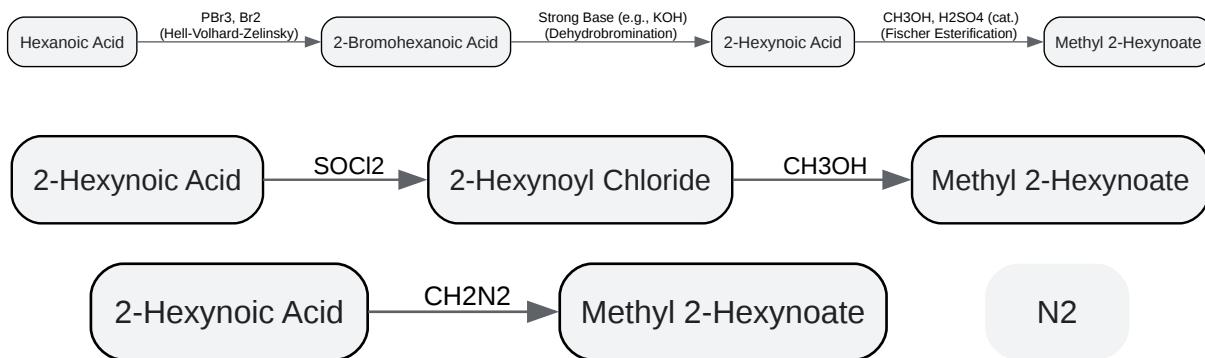
## Synthetic Strategy Overview

The conversion of hexanoic acid to **methyl 2-hexynoate** necessitates a three-step approach. Direct introduction of a triple bond at the C-2 position of a saturated carboxylic acid is not feasible in a single step. Therefore, the synthesis proceeds through the following key transformations:

- $\alpha$ -Bromination: Introduction of a bromine atom at the  $\alpha$ -position of hexanoic acid using the Hell-Volhard-Zelinsky (HVZ) reaction. This step activates the  $\alpha$ -carbon for subsequent elimination.
- Dehydrobromination: Elimination of hydrogen bromide from 2-bromohexanoic acid using a strong base to generate the carbon-carbon triple bond of 2-hexynoic acid.

- Esterification: Conversion of the resulting 2-hexynoic acid to its corresponding methyl ester, **methyl 2-hexynoate**, through acid-catalyzed esterification with methanol.

The overall synthetic workflow is depicted in the following diagram:



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